

# Personal protective equipment for handling Neladenoson dalanate

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## Compound of Interest

Compound Name: Neladenoson dalanate

Cat. No.: B609520

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## Essential Safety and Handling Guide for Neladenoson Dalanate

This guide provides crucial safety and logistical information for the handling and disposal of **Neladenoson dalanate**, a potent and selective adenosine A1 receptor agonist. The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

**Neladenoson dalanate** is an orally active agonist precursor of the partial Adenosine A1 Receptor.[1][2] While specific comprehensive safety data for **Neladenoson dalanate** is limited, data for the active compound "Neladenoson" and general guidance for adenosine receptor agonists provide a strong basis for safe handling protocols.[3]

## Hazard Identification and Classification

Neladenoson has been classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment should be worn at all times when handling **Neladenoson dalanate**.

- Eye and Face Protection: Safety glasses with side shields or chemical goggles are mandatory.[4] Contact lenses should be avoided as they can absorb and concentrate irritants.[4]
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile) that have been tested to a relevant standard (e.g., EN 374 in Europe, F739 in the US) should be worn.[4]
  - Lab Coat: A lab coat or other protective clothing is required to prevent skin contact.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[4][5] If a fume hood is not available, a NIOSH-certified respirator appropriate for the potential exposure should be used based on professional judgment.[4]

## Experimental Protocols: Safe Handling and Disposal Workflow

The following step-by-step procedures detail the safe handling of **Neladenoson dalanate** from receipt to disposal.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and dark place.<sup>[6]</sup> For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), -20°C is recommended.<sup>[6]</sup>
- Keep the container tightly sealed in a well-ventilated area.<sup>[5]</sup>

## 2. Preparation and Handling:

- All handling of solid **Neladenoson dalanate** should be performed in a chemical fume hood to prevent inhalation of dust.
- Avoid all personal contact, including inhalation and contact with skin and eyes.<sup>[4]</sup>
- Do not eat, drink, or smoke in the area where the compound is being handled.<sup>[4]</sup>
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.

## 3. Spill and Emergency Procedures:

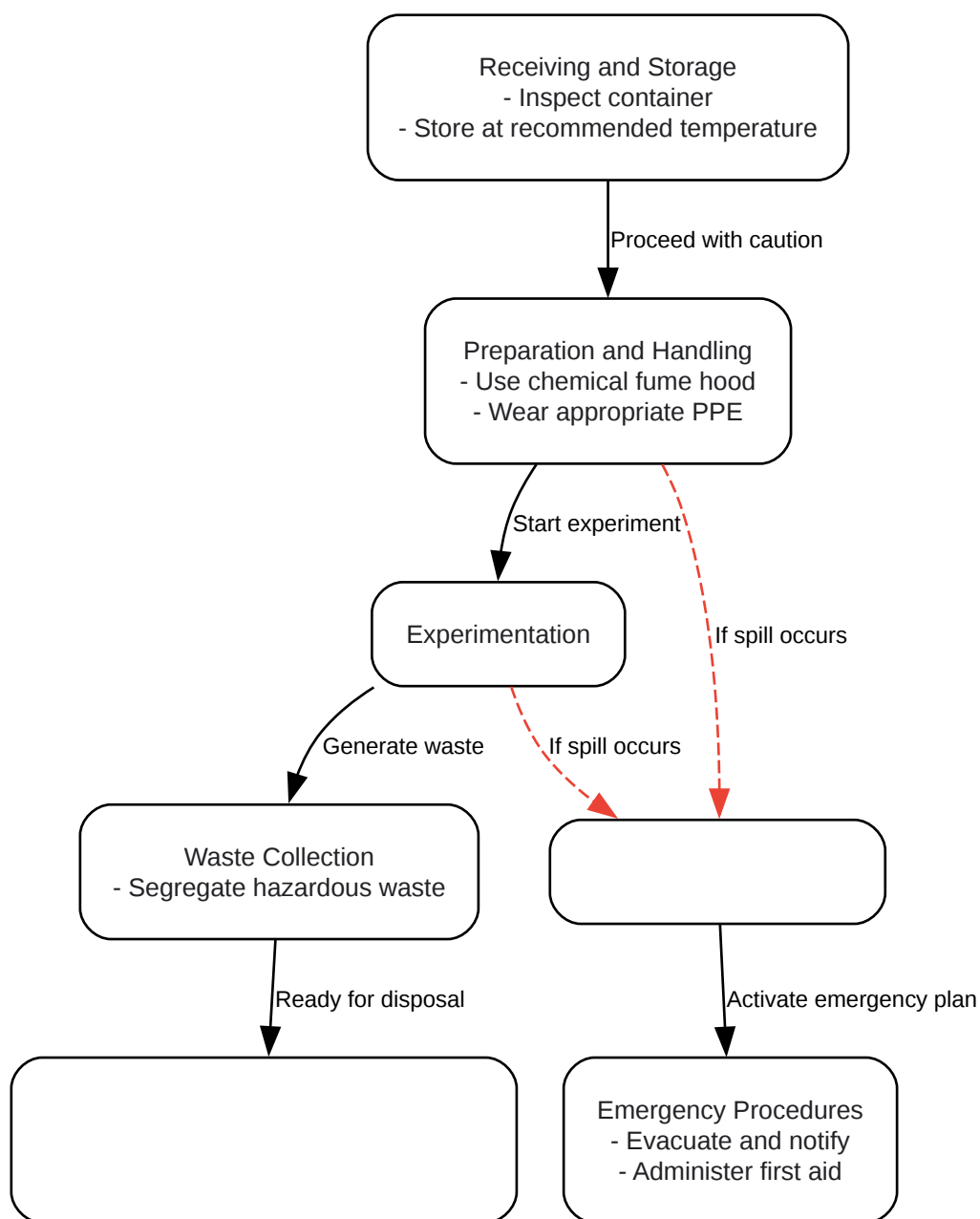
- Spill:
  - In case of a spill, evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection, before attempting to clean up.
  - For solid spills, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.
  - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.<sup>[5]</sup>
  - Decontaminate the spill area with a suitable cleaning agent.
- First Aid:
  - If Swallowed: Call a poison center or doctor if you feel unwell.<sup>[3]</sup> Rinse mouth.<sup>[3]</sup>

- If on Skin: Rinse skin thoroughly with large amounts of water.[3] Remove contaminated clothing.
- If in Eyes: Immediately flush eyes with large amounts of water, holding eyelids apart.[3] Remove contact lenses if present and easy to do. Continue rinsing.
- If Inhaled: Move the person to fresh air.[3]

#### 4. Waste Disposal:

- Dispose of all waste containing **Neladenoson dalanate** as hazardous waste.
- The compound is very toxic to aquatic life with long-lasting effects; therefore, it must not be released into the environment.[3]
- Dispose of contents and container to an approved waste disposal plant.[3] Follow all local, state, and federal regulations for hazardous waste disposal.

## Workflow for Safe Handling of Neladenoson Dalanate



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